

Essential Guide to the Safe Disposal of 3,3-Diethoxy-1-propyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Diethoxy-1-propyne

Cat. No.: B167727

[Get Quote](#)

This document provides immediate, essential safety and logistical information for the proper disposal of **3,3-Diethoxy-1-propyne** (CAS No. 10160-87-9). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance.

Immediate Safety and Hazard Information

3,3-Diethoxy-1-propyne is a flammable liquid and vapor that requires careful handling.[1] It is classified as a Category 3 flammable liquid, a skin and eye irritant, and may cause respiratory irritation.[1] Vapors can form explosive mixtures with air and may travel to an ignition source, resulting in a flashback.[2] This chemical is designated as a Dangerous Good for transportation.[3]

Key safety precautions include:

- Handling in a well-ventilated area, preferably a chemical fume hood.[1]
- Wearing appropriate Personal Protective Equipment (PPE), including safety goggles with side-shields, chemical-impermeable gloves, and fire/flamm-resistant clothing.[1]
- Keeping the chemical away from heat, sparks, open flames, and other ignition sources.[1]
- Using non-sparking tools and taking measures to prevent static discharge.[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **3,3-Diethoxy-1-propyne**.

Property	Value
CAS Number	10160-87-9
Molecular Formula	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol
Appearance	Liquid
Boiling Point	138-139.5 °C
Density	0.894 g/mL at 25 °C
Flash Point	31 °C (87.8 °F) - closed cup
Hazard Classifications	Flammable Liquid 3, Skin Irritant 2, Eye Irritant 2

Data sourced from multiple chemical suppliers and safety data sheets.[\[1\]](#)

Disposal Protocol: A Step-by-Step Workflow

Disposal of **3,3-Diethoxy-1-propyne** must be conducted in strict accordance with local, state, and federal regulations. It is illegal to dispose of flammable liquids down the drain or in regular trash.[\[4\]](#)[\[5\]](#) The recommended procedure is to engage a licensed hazardous waste disposal service.[\[6\]](#)[\[7\]](#) The following steps detail the process for preparing the chemical waste for collection.

Step 1: Waste Identification and Segregation

- Clearly label the waste container as "Hazardous Waste: **3,3-Diethoxy-1-propyne**".
- Ensure the container is segregated from other incompatible waste types to prevent dangerous reactions.[\[6\]](#) Specifically, keep it separate from oxidizing agents, strong acids, or bases.[\[7\]](#)

Step 2: Container Selection and Sealing

- Use a container made of compatible material. The original container is often the best choice.
[4][8]
- Ensure the container has a tightly fitting cap and is kept closed at all times, except when adding waste.[8]
- Do not fill the container to more than 90% of its capacity to allow for vapor expansion.[9]
- Clean the exterior of the container to remove any chemical residue.[9]

Step 3: Safe Storage Pending Disposal

- Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.[1]
- The storage area should be away from heat sources, sparks, and open flames.[6] An explosion-proof cabinet is recommended.[6]
- Ensure the storage location is secure and inaccessible to untrained individuals.

Step 4: Documentation and Labeling

- Attach a properly filled-out hazardous waste tag to the container, as required by your institution and local regulations.
- Document the contents and quantity of the waste for your records and for the disposal service. This documentation is crucial in case of an emergency.[5]

Step 5: Arranging for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste management company to schedule a pickup.[6][7]
- Provide them with all necessary information about the waste chemical.

Disposal Workflow Diagram

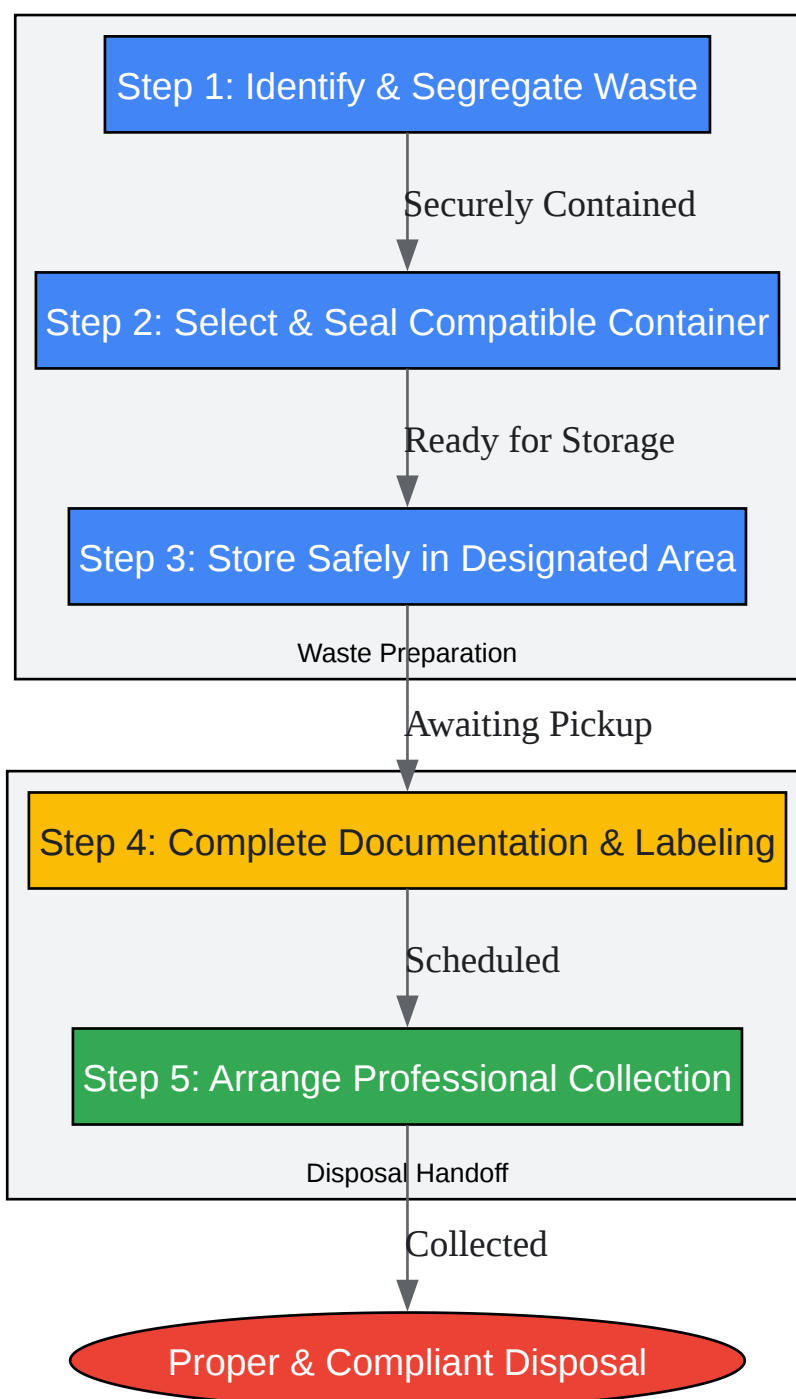


Figure 1. Disposal Workflow for 3,3-Diethoxy-1-propyne

[Click to download full resolution via product page](#)

Caption: Figure 1. A step-by-step workflow for the safe preparation and disposal of **3,3-Diethoxy-1-propyne**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 3,3-Diethoxy-1-propene(3054-95-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. triumvirate.com [triumvirate.com]
- 5. How to Safely Dispose of Flammable Liquids | Vision Environmental [visionenv.net]
- 6. How to Safely Dispose of Highly Flammable Chemicals [greenflow.com]
- 7. actenviro.com [actenviro.com]
- 8. rtong.people.ust.hk [rtong.people.ust.hk]
- 9. ethz.ch [ethz.ch]
- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of 3,3-Diethoxy-1-propyne]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b167727#3-3-diethoxy-1-propyne-proper-disposal-procedures\]](https://www.benchchem.com/product/b167727#3-3-diethoxy-1-propyne-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com